

An In-Depth Technical Guide to 6-Chloro-5-methoxynicotinonitrile

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Compound of Interest

Compound Name: 6-Chloro-5-methoxynicotinonitrile

CAS No.: 1256835-79-6

Cat. No.: B596947

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Abstract

6-Chloro-5-methoxynicotinonitrile, a substituted pyridine derivative, is a heterocyclic building block of significant interest to the chemical and pharmaceutical sciences. Its distinct arrangement of a chloro group, a methoxy group, and a nitrile function on a pyridine core imparts unique electronic and steric properties, making it a valuable intermediate in the synthesis of complex molecular architectures. This guide provides a comprehensive overview of its core physicochemical properties, including its molecular weight, established synthesis workflows, and its functional role in modern drug discovery. Particular emphasis is placed on the strategic importance of the chloro and methoxy substituents, which are pivotal in modulating biological activity and pharmacokinetic profiles of derivative compounds. This document is intended for researchers, medicinal chemists, and professionals in drug development seeking to leverage this scaffold in their scientific endeavors.

Core Physicochemical & Structural Properties

The foundational step in utilizing any chemical entity is a thorough understanding of its fundamental properties. **6-Chloro-5-methoxynicotinonitrile** is identified by a unique set of

physical and chemical characteristics that dictate its reactivity, solubility, and analytical signature.

Key Data Summary

The essential quantitative data for **6-Chloro-5-methoxynicotinonitrile** are summarized below. These values are critical for stoichiometric calculations in synthesis, analytical characterization, and registration in chemical databases.

Property	Value	Source
Molecular Weight	168.58 g/mol	Calculated
Molecular Formula	C ₇ H ₅ ClN ₂ O	N/A
CAS Number	1256835-79-6	[1][2]
Canonical SMILES	<chem>COC1=C(N=CC(=C1)C#N)Cl</chem>	N/A
InChI Key	Information not available	N/A
Appearance	Solid (predicted)	N/A

Structural Identification

Accurate structural identification is paramount for differentiating isomers and ensuring chemical integrity. The IUPAC name for this compound is 6-chloro-5-methoxypyridine-3-carbonitrile. The connectivity of the atoms is depicted in the diagram below, generated using the DOT language to illustrate the core pyridine ring substituted with chloro, methoxy, and cyano (nitrile) functional groups at positions 6, 5, and 3, respectively.

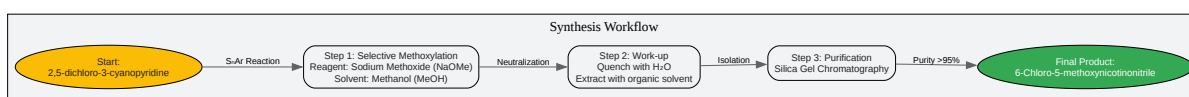
Caption: Atomic connectivity of **6-Chloro-5-methoxynicotinonitrile**.

Synthesis and Mechanistic Considerations

While a specific, peer-reviewed synthesis for **6-chloro-5-methoxynicotinonitrile** is not extensively documented in public literature, a logical and efficient synthetic route can be devised based on established pyridine chemistry. A common strategy involves the nucleophilic aromatic substitution (S_NAr) on a polysubstituted pyridine precursor.

Proposed Synthetic Workflow

The synthesis of related compounds, such as 2-amino-3-nitro-6-methoxypyridine, often involves the methoxylation of a corresponding chloropyridine precursor using sodium methoxide.[3] This established transformation serves as a reliable precedent. The workflow diagram below outlines a plausible, multi-step synthesis beginning from a commercially available starting material.



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Caption: Proposed workflow for the synthesis of the target compound.

Experimental Protocol (Exemplary)

This protocol is a generalized representation based on analogous reactions.[3]

- **Reaction Setup:** To a solution of a suitable dichlorinated nicotinonitrile precursor in anhydrous methanol (MeOH) under an inert atmosphere (e.g., Nitrogen or Argon), add sodium methoxide (NaOMe) (1.0 to 1.5 molar equivalents) portion-wise at a controlled temperature, typically between 10-30°C.
- **Causality:** The use of a polar protic solvent like methanol is crucial as it solvates the sodium methoxide, facilitating the nucleophilic attack of the methoxide ion. The chloro position most susceptible to S_NAr will be preferentially substituted. The reaction progress should be diligently monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Reaction Monitoring:** The reaction is stirred at ambient or slightly elevated temperature for a period of 4 to 24 hours until the starting material is consumed.

- **Work-up and Isolation:** Upon completion, the reaction mixture is carefully quenched by pouring it into water. The resulting precipitate or solution is then extracted with an appropriate organic solvent (e.g., ethyl acetate, dichloromethane).
- **Trustworthiness:** This aqueous work-up is a self-validating step; it removes inorganic salts and unreacted polar reagents, providing a crude product that is significantly purer than the initial reaction mixture.
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The resulting crude product is purified by column chromatography on silica gel to afford the pure **6-Chloro-5-methoxynicotinonitrile**.

Role and Application in Drug Discovery

The pyridine scaffold is one of the most ubiquitous N-heterocycles in FDA-approved pharmaceuticals, prized for its ability to engage in hydrogen bonding and serve as a bioisosteric replacement for a phenyl ring.^[4] The specific substituents on **6-Chloro-5-methoxynicotinonitrile**—chloro and methoxy groups—are not mere decorations; they are strategically important functional groups in medicinal chemistry.^{[5][6]}

The Strategic Value of Chloro and Methoxy Groups

- **Chloro Group:** The chloro substituent is a mild deactivating group and an ortho-para director in electrophilic aromatic substitution, but more importantly in drug design, it is a lipophilic group that can enhance membrane permeability.^[6] It can also form halogen bonds with protein backbones, providing an additional, specific interaction to improve binding affinity. Its presence provides a reactive handle for further chemical modifications via cross-coupling reactions (e.g., Suzuki, Heck), allowing for the generation of diverse molecular libraries for lead optimization.^[7]
- **Methoxy Group:** The methoxy group is a strong activating group and has a profound impact on a molecule's properties.^[8] It can act as a hydrogen bond acceptor and its presence can significantly alter the conformation of a molecule, potentially locking it into a bioactive conformation.^{[6][8]} Furthermore, the methoxy group can influence metabolic stability; it can be a site of O-demethylation by cytochrome P450 enzymes, a predictable metabolic pathway that can be engineered by medicinal chemists.^[5]

Therapeutic Potential

Substituted nicotinonitrile derivatives are actively investigated as potential therapeutics, particularly in oncology and inflammation.[7] Their mode of action often involves the inhibition of critical signaling proteins like kinases. The scaffold of **6-Chloro-5-methoxynicotinonitrile** is an ideal starting point for developing kinase inhibitors, where the nitrile and pyridine nitrogen can form key interactions in the hinge region of an ATP-binding pocket, while the chloro and methoxy groups can be tailored to achieve potency and selectivity in other regions of the binding site.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **6-Chloro-5-methoxynicotinonitrile** is not widely available, data from structurally similar chloropyridines and nitriles suggest that appropriate precautions are necessary.

- General Handling: Use only under a chemical fume hood. Wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.
- Potential Hazards (Inferred from Analogues): Based on related compounds like 6-Chloro-3-pyridinecarbonitrile, this compound may be harmful if swallowed or in contact with skin, and may cause skin, eye, and respiratory irritation.[9]
- First Aid:
 - Skin Contact: Immediately wash with plenty of soap and water.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.
 - Inhalation: Move person to fresh air.
 - Ingestion: Seek immediate medical advice.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.

Researchers must always consult a specific, supplier-provided SDS before handling this chemical and perform a thorough risk assessment.

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